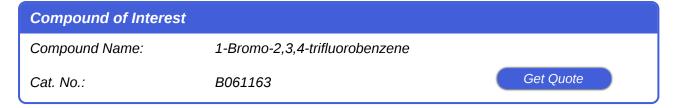


## Health and safety considerations for 1-Bromo-2,3,4-trifluorobenzene

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Health and Safety of 1-Bromo-2,3,4-trifluorobenzene

# For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the most current SDS for **1-Bromo-2,3,4-trifluorobenzene** from your supplier before handling this chemical.

#### Introduction

**1-Bromo-2,3,4-trifluorobenzene** is a fluorinated aromatic compound that serves as a versatile intermediate in various chemical syntheses.[1] It is particularly valuable in the fields of pharmaceuticals, agrochemicals, and materials science due to its unique trifluoromethyl groups which enhance reactivity and stability.[1][2] Researchers utilize this compound in the development of novel fluorinated molecules to improve biological activity and selectivity in drug design.[1] Its ability to introduce fluorine atoms into organic molecules can significantly influence their physical and chemical properties, enhancing their performance in targeted applications.[1] In materials science, it is used in the synthesis of advanced polymers and coatings with improved chemical resistance and durability.[1]



This guide provides a comprehensive overview of the health and safety considerations associated with **1-Bromo-2,3,4-trifluorobenzene**, with a focus on data presentation, handling protocols, and risk mitigation.

### **Chemical and Physical Properties**

A summary of the key physical and chemical properties of **1-Bromo-2,3,4-trifluorobenzene** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for designing safe handling and storage procedures.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrF <sub>3</sub>	[1][3]
Molecular Weight	210.98 g/mol	[1][3]
CAS Number	176317-02-5	[1][3]
Appearance	Colorless to light yellow clear liquid	[1][4]
Odor	Petroleum distillates	[4]
Boiling Point	47 °C @ 60 mmHg	[4]
60 °C @ 30 mmHg	[1]	
Density	1.777 g/mL	[4]
1.81 g/mL	[1]	
Flash Point	62 °C / 143.6 °F	[4]
Solubility	No data available	[5]

## **Toxicological Information and Hazard Classification**

**1-Bromo-2,3,4-trifluorobenzene** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. Ingestion is not an anticipated route of exposure in industrial settings.[5]



#### **GHS Hazard Classification**

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The GHS classification for **1-Bromo-2,3,4-trifluorobenzene** is summarized in Table 2.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Flammable Liquids	4	Combustible liquid

Data sourced from PubChem and Fisher Scientific Safety Data Sheets.[3][4]

Some sources also indicate a potential for carcinogenicity (H351: Suspected of causing cancer).[5][6]

#### **Summary of Health Effects**

- Skin Irritation: Causes skin irritation.[3][4]
- Eye Irritation: Causes serious eye irritation.[3][4]
- Respiratory Irritation: May cause respiratory irritation.[3][4]
- Carcinogenicity: Suspected of causing cancer.[5][6]

At present, detailed toxicological studies providing quantitative data such as LD50 or LC50 values for **1-Bromo-2,3,4-trifluorobenzene** are not readily available in the public domain.

### **Experimental Protocols**



Detailed experimental protocols for the toxicological assessment of **1-Bromo-2,3,4-trifluorobenzene** are not provided in the publicly available safety literature. However, the hazard classifications are typically determined using standardized test guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation/Corrosion: Typically evaluated using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This involves applying the substance to the skin of an animal (historically rabbits) and observing for signs of erythema and edema.
- Eye Irritation/Corrosion: Generally assessed using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). The substance is applied to the eye of an animal and observed for effects on the cornea, iris, and conjunctiva.
- Acute Inhalation Toxicity: Often determined by OECD Test Guideline 403 (Acute Inhalation Toxicity). This involves exposing animals to the substance via inhalation and monitoring for adverse effects and mortality.

#### Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **1-Bromo-2,3,4-trifluorobenzene** to minimize exposure and ensure a safe working environment.

### **Personal Protective Equipment (PPE)**

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:



Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Wear appropriate protective gloves (e.g., PVC) and clothing to prevent skin exposure. A PVC apron or a full protective suit may be required for scenarios with a risk of significant exposure.
Respiratory Protection	Use only in a well-ventilated area. If engineering controls are not sufficient, a self-contained breathing apparatus (SCBA) should be used for high concentrations or prolonged activity.[5]

#### **Engineering Controls**

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.
- Emergency eye wash fountains and safety showers should be readily available in the immediate vicinity of any potential exposure.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.

#### **Handling Procedures**

- Avoid all personal contact, including inhalation.
- Wear protective clothing when there is a risk of exposure.
- Wash hands and any exposed skin thoroughly after handling.[4]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4]
- Use only non-sparking tools.



 Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.

#### **Storage Requirements**

- Store in a well-ventilated place and keep the container tightly closed.[4]
- Keep in a dry, cool place.[7]
- Store locked up.[4]
- Keep away from heat, sparks, and flame.[7]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4][7]

# **Emergency Procedures**First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



Exposure Route	First Aid Instructions
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[4]
Skin Contact	Immediately remove all contaminated clothing.  Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth. Call a poison center or a doctor if you feel unwell.[5]

#### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, dry powder, foam, or carbon dioxide (CO2).
   [4][5]
- Specific Hazards: Combustible liquid.[4] Vapors are heavier than air and may spread along floors, potentially forming explosive mixtures with air at elevated temperatures. Toxic fumes may be released in case of fire.[5]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full
  protective gear to prevent contact with the substance.[5] Fight fire from a safe distance and a
  protected location.[5]

#### **Accidental Release Measures**

Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation.
 Remove all sources of ignition. Avoid breathing vapors and contact with skin and eyes.



- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the
  product enter drains. If contamination of drains or waterways occurs, advise emergency
  services.
- Methods for Containment and Cleaning Up: Absorb the spillage with inert absorbent material (e.g., sand, silica gel, universal binder).[4] Collect the absorbed material into a suitable, labeled container for disposal.[4] Use spark-proof tools and explosion-proof equipment.[8]

#### **Disposal Considerations**

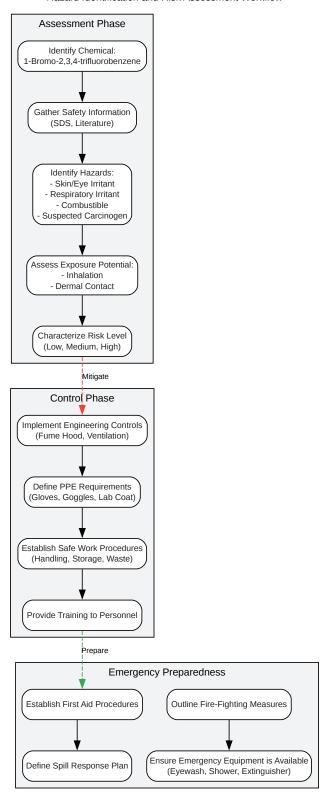
Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations.[4] Do not discharge into drains or the environment.[5]

#### **Visualized Workflows**

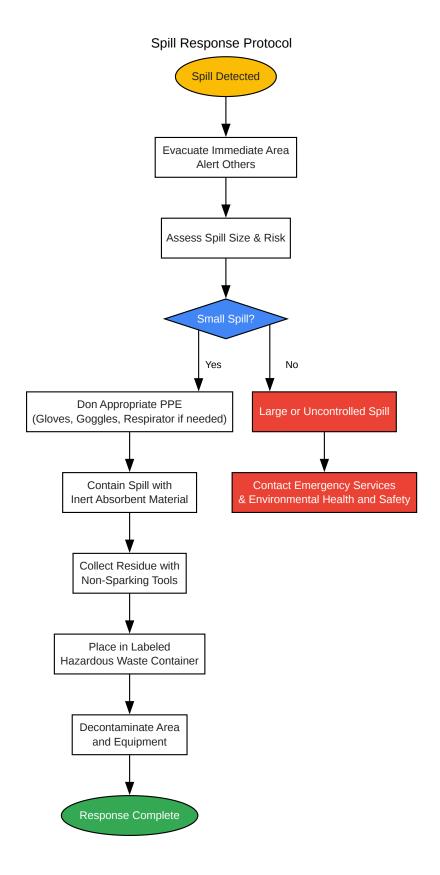
The following diagrams illustrate key logical workflows for managing the risks associated with **1-Bromo-2,3,4-trifluorobenzene**.



#### Hazard Identification and Risk Assessment Workflow







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